

# Molecular formula and IUPAC name of Nitenpyram.

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## Compound of Interest

Compound Name: Nitenpyram

Cat. No.: B044516

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An In-depth Technical Guide to **Nitenpyram** for Researchers and Scientists

## Core Chemical Identifiers

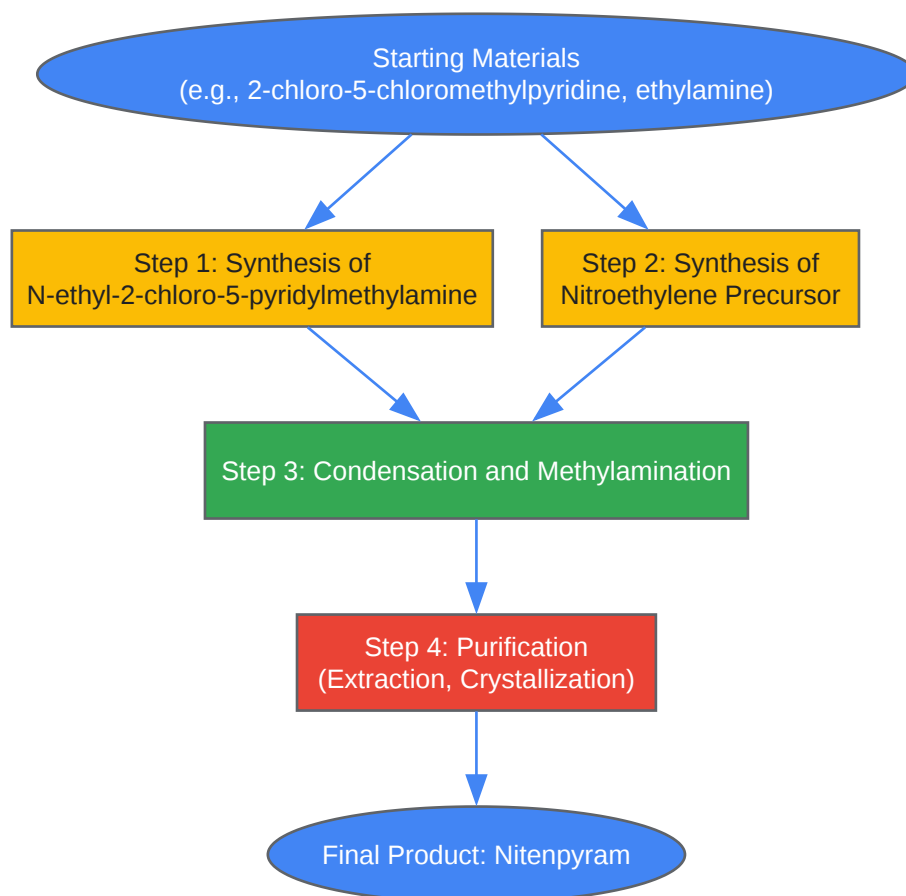
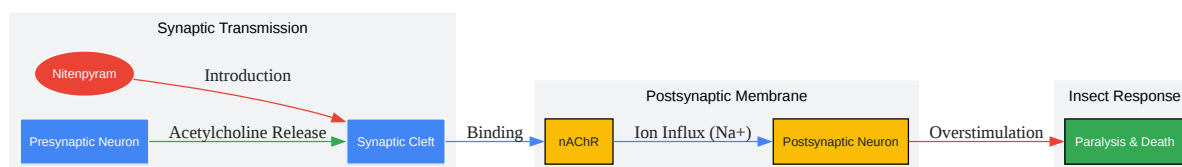
Identifier	Value
Molecular Formula	C <sub>11</sub> H <sub>15</sub> ClN <sub>4</sub> O <sub>2</sub> [1][2][3][4]
IUPAC Name	(E)-N'-[(6-chloro-3-pyridinyl)methyl]-N'-ethyl-N-methyl-2-nitroethene-1,1-diamine
CAS Number	150824-47-8
Molecular Weight	270.72 g/mol
Class	Neonicotinoid Insecticide

## Mechanism of Action

**Nitenpyram** is a synthetic neonicotinoid that functions as an insect neurotoxin. Its primary mode of action is as an agonist at the postsynaptic nicotinic acetylcholine receptors (nAChRs) within the central nervous system of insects. By binding to the acetylcholine recognition site, it triggers a persistent influx of cations, such as sodium, leading to the depolarization of the neuronal membrane.

Unlike the endogenous neurotransmitter acetylcholine, which is rapidly hydrolyzed by acetylcholinesterase, **nitenpyram**'s binding is irreversible, causing sustained activation of the

nAChRs. This overstimulation and subsequent desensitization of the receptors ultimately block neural transmission, resulting in paralysis and death of the insect. **Nitenpyram** exhibits a high degree of selectivity for insect nAChRs, with a reported 3500-fold greater selectivity for insect alpha-4beta-2 nicotinic receptors compared to vertebrate receptors, which contributes to its favorable safety profile in mammals.



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## References

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